

Oleylamine: A Comprehensive Technical Guide to Safety and Laboratory Handling

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Compound of Interest

Compound Name: Oleylamine

Cat. No.: B085491

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For Researchers, Scientists, and Drug Development Professionals

Oleylamine (CAS No. 112-90-3), an unsaturated fatty amine, is a versatile and widely utilized reagent in nanoparticle synthesis and various other applications within research and drug development. However, its hazardous properties necessitate a thorough understanding of its safety profile and strict adherence to proper handling protocols to mitigate risks in the laboratory. This guide provides a comprehensive overview of **oleylamine's** safety data and detailed procedures for its safe laboratory use.

GHS Hazard Classification

Oleylamine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with **oleylamine** are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2][3]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways.[1][2][3]
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage.[1][2][3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[1]
Specific Target Organ Toxicity — Single Exposure (Respiratory)	3	H335: May cause respiratory irritation.[1][3][4]
Specific Target Organ Toxicity — Repeated Exposure	2	H373: May cause damage to organs through prolonged or repeated exposure.[1][2][3]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.[1]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.[1][2][4]

Signal Word: Danger[1][2][3][4]

Hazard Pictograms:

corrosive health hazard environmental hazard harmful

Physical and Chemical Properties

A summary of the key physical and chemical properties of **oleylamine** is provided in the table below. These properties are essential for understanding its behavior and for implementing

appropriate safety measures.

Property	Value
CAS Number	112-90-3
Molecular Formula	C18H37N
Molecular Weight	267.50 g/mol
Appearance	Liquid[3]
Boiling Point	348-350 °C at 760 mmHg[3]
Melting/Freezing Point	18-26 °C[3]
Flash Point	154 °C[3]
Relative Density	0.828 ± 0.06 g/cm ³ [3]
Solubility	Insoluble in water.

Laboratory Handling and Personal Protective Equipment (PPE)

Strict adherence to the following handling procedures and PPE requirements is mandatory to ensure the safety of laboratory personnel.

Engineering Controls

- Fume Hood: All work with **oleylamine** must be conducted in a properly functioning chemical fume hood to avoid inhalation of vapors or mists.[3]
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.[3]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[1][4][5]

- **Hand Protection:** Chemical-resistant gloves are mandatory. Nitrile rubber gloves with a minimum thickness of 0.4 mm are recommended for full contact, offering a breakthrough time of over 480 minutes.[1] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[1][4][5]
- **Skin and Body Protection:** A full chemical-resistant suit or a lab coat worn over personal clothing is required to protect against skin contact.[4][5][6] A case study from UC Berkeley highlighted a severe chemical burn on a researcher's forearm that was not covered by a short-sleeved shirt, emphasizing the need for complete skin coverage.[6]
- **Respiratory Protection:** If a risk assessment indicates the potential for exposure above occupational limits, a full-face respirator with appropriate cartridges (e.g., type ABEK) should be used.[5]

Storage and Disposal

- **Storage:** Store **oleylamine** in a cool, dry, and well-ventilated area in a tightly sealed container.[1][4][5] Opened containers must be carefully resealed and kept upright to prevent leakage.[1][4][5]
- **Disposal:** **Oleylamine** and any contaminated materials should be disposed of as hazardous waste through a licensed disposal company.[4] Do not allow the product to enter drains, as it is very toxic to aquatic life.[1][4][5]

First Aid Measures

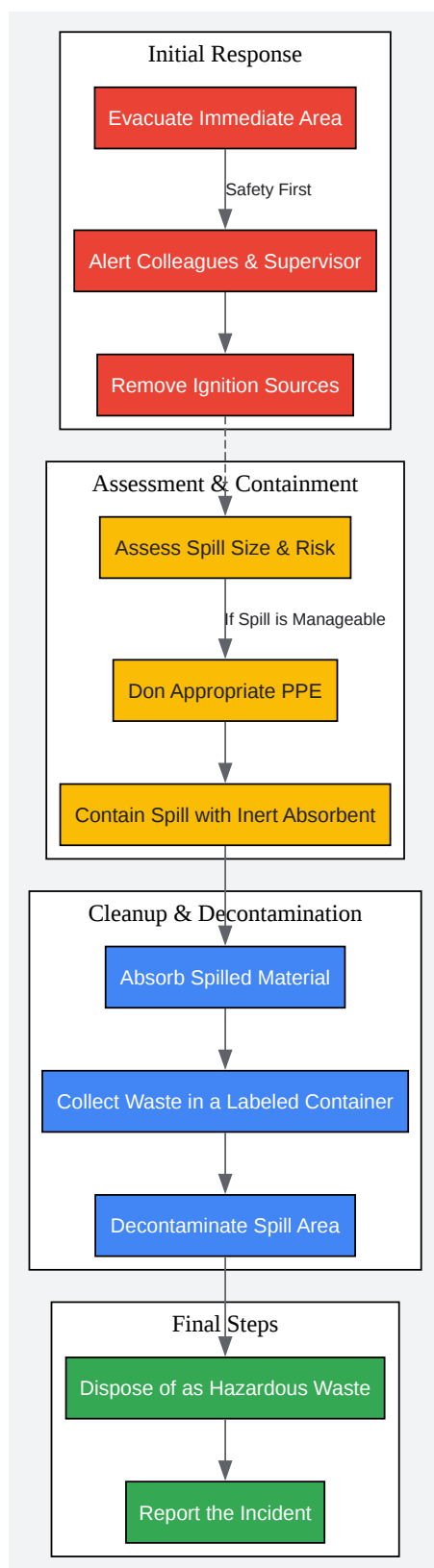
In the event of exposure to **oleylamine**, immediate medical attention is crucial.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- **Skin Contact:** Immediately remove all contaminated clothing and rinse the affected skin with plenty of water.[1] A delayed chemical burn has been reported, so even seemingly minor contact should be taken seriously.[6] Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4][7]

- Ingestion: Do NOT induce vomiting.[1][5] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1][5] Call a poison center or doctor immediately.[1][4]

Accidental Release Measures

In the event of a spill, follow the established emergency protocol.



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Caption: Workflow for **Oleylamine** Spill Response.

Experimental Protocol for Spill Neutralization and Cleanup

- Preparation: Ensure all personnel involved in the cleanup are wearing the appropriate PPE as detailed above.
- Containment: For small spills, contain the liquid with an inert absorbent material such as vermiculite, dry sand, or earth.^{[1][4]} Do not use combustible materials like sawdust.
- Absorption: Carefully apply the absorbent material over the spill, working from the outside in to prevent spreading.
- Collection: Once the **oleylamine** has been completely absorbed, use non-sparking tools to collect the material and place it in a suitable, labeled container for hazardous waste.
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by a thorough wash with soap and water.
- Disposal: The sealed container with the absorbed **oleylamine** must be disposed of as hazardous waste according to institutional and local regulations.^[4]

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